

Introduction: The Significance of H-D-Lys(Ac)-OH

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Compound of Interest

Compound Name: *H-D-Lys(Ac)-OH*

CAS No.: 51621-57-9

Cat. No.: B555553

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N-ε-acetyl-D-lysine is the D-stereoisomer of the naturally occurring N-ε-acetyl-L-lysine, an important metabolite and a key component of post-translationally modified proteins. In biological systems, the acetylation of lysine residues on proteins, particularly histones, is a fundamental epigenetic mechanism that regulates gene expression.^[1] This modification neutralizes the positive charge of the lysine side chain, altering protein structure and function.^{[1][2]} The use of D-isomers like **H-D-Lys(Ac)-OH** in peptide-based drug design can offer advantages such as increased resistance to enzymatic degradation, leading to improved pharmacokinetic profiles.

Understanding the solubility and stability of this compound is paramount for its effective use, from stock solution preparation to its application in complex biological assays and formulation development.

Section 1: Solubility Profile of H-D-Lys(Ac)-OH

The solubility of a compound is a critical parameter that influences its handling, formulation, and bioavailability. The structure of **H-D-Lys(Ac)-OH**—containing a carboxylic acid, an alpha-amino group, a four-carbon aliphatic chain, and a neutral acetylated epsilon-amino group—

gives it an amphipathic character. Its solubility is therefore highly dependent on the solvent's polarity and the pH of the medium.

Causality of Solubility:

- In Polar Protic Solvents (e.g., Water): The free carboxylic acid and α -amino groups can ionize and form strong hydrogen bonds with water molecules. At neutral pH, the molecule exists as a zwitterion, which generally promotes aqueous solubility.
- In Polar Aprotic Solvents (e.g., DMSO): While DMSO is a powerful solvent, the solubility of highly polar, zwitterionic compounds can sometimes be limited. The use of fresh, anhydrous DMSO is recommended, as moisture can significantly reduce solubility for some compounds. [\[3\]](#)
- pH-Dependence: The overall charge of the molecule changes with pH. At low pH (<2), the carboxylic acid is protonated (neutral) and the α -amino group is protonated (positive), resulting in a net positive charge. At high pH (>10), the carboxylic acid is deprotonated (negative) and the α -amino group is neutral, resulting in a net negative charge. These changes in ionization state directly impact interactions with the solvent and thus solubility.

Solubility in Common Laboratory Solvents

The following table summarizes the solubility of the closely related L-isomer, N- ϵ -acetyl-L-lysine, which serves as an excellent proxy for the D-isomer due to their identical chemical composition and structure, differing only in stereochemistry.

Solvent	Reported Solubility (N-ε-acetyl-L-lysine)	Concentration (mM)	Notes	Reference
Water	≥ 100 mg/mL	≥ 531.29 mM	Clear solution. May require sonication to aid dissolution.	[4][5]
DMSO	25 mg/mL	132.82 mM	Requires sonication, warming, and pH adjustment to ~3 with HCl to achieve this concentration. Hygroscopic DMSO can negatively impact solubility.	[4]
Acetic Acid (80%)	50 mg/mL	-	Clear, colorless solution.	[6]
Ethanol	Insoluble	-	-	[3]

Experimental Protocol: Solubility Determination (Shake-Flask Method)

This protocol describes a robust method for experimentally verifying the solubility of **H-D-Lys(Ac)-OH**. The core principle is to create a saturated solution and then quantify the concentration of the dissolved compound.

Objective: To determine the equilibrium solubility of **H-D-Lys(Ac)-OH** in a specified solvent at a controlled temperature.

Materials:

- **H-D-Lys(Ac)-OH** powder
- Selected solvent (e.g., deionized water, PBS pH 7.4)
- Vials with screw caps
- Orbital shaker with temperature control
- Centrifuge
- Syringe filters (0.22 μm)
- Calibrated analytical balance
- HPLC-UV system for quantification

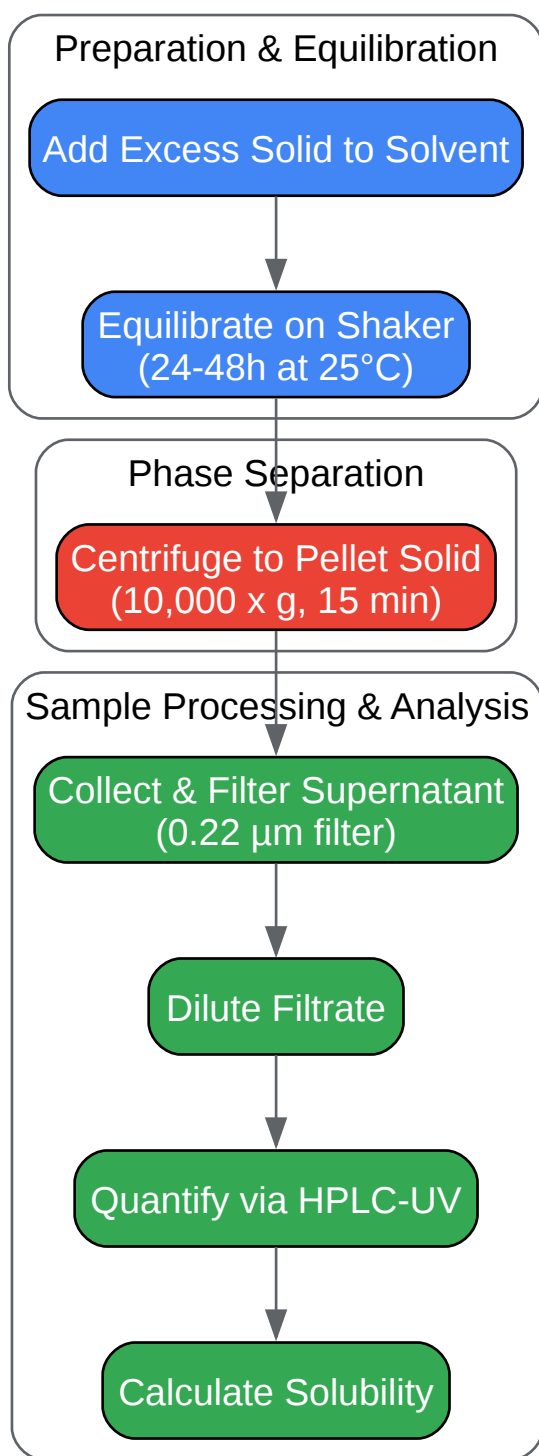
Methodology:

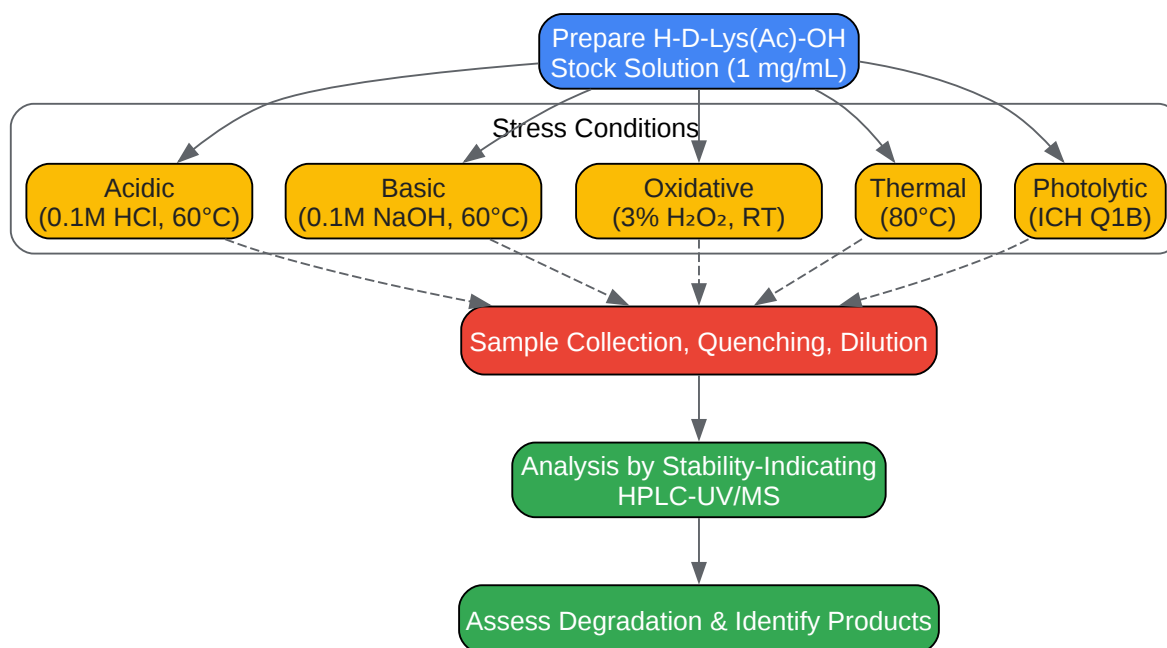
- **Preparation:** Add an excess amount of **H-D-Lys(Ac)-OH** powder to a vial (e.g., 20 mg to 1 mL of solvent). The excess solid should be clearly visible.
- **Equilibration:** Cap the vial securely and place it on an orbital shaker set to a constant temperature (e.g., 25°C). Shake for 24-48 hours to ensure equilibrium is reached.
- **Phase Separation:** After equilibration, let the vial stand for at least 1 hour to allow undissolved solids to settle. Centrifuge the vial at high speed (e.g., 10,000 x g) for 15 minutes to pellet the remaining solid.
- **Sample Collection:** Carefully withdraw a known volume of the supernatant, being cautious not to disturb the solid pellet.
- **Filtration:** Filter the collected supernatant through a 0.22 μm syringe filter to remove any remaining particulates.
- **Dilution:** Accurately dilute the clear filtrate with the mobile phase to a concentration that falls within the linear range of the analytical method (e.g., HPLC-UV).

- Quantification: Analyze the diluted sample using a validated stability-indicating HPLC method. Calculate the concentration in the original filtrate by accounting for the dilution factor. The result is the equilibrium solubility.

Visualization: Solubility Determination Workflow

The following diagram illustrates the key steps in the experimental determination of solubility.





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Caption: Workflow for a Forced Degradation (Stress Testing) Study.

Section 3: Recommended Storage and Handling

Based on available data for the L-isomer and general principles of amino acid stability, the following storage conditions are recommended to ensure the long-term integrity of **H-D-Lys(Ac)-OH**.

Solid Form:

- Store as a powder at 2-8°C for short-term use.
- For long-term storage, keep at -20°C in a tightly sealed container, protected from moisture.

In Solution:

- Stock solutions should be prepared fresh.
- For short-term storage (up to 1 month), aliquot and store stock solutions at -20°C, protected from light. [4][5]* For long-term storage (up to 6 months), aliquot and store stock solutions at -80°C. [4][5]* Avoid repeated freeze-thaw cycles. If using an aqueous stock, it is advisable to filter-sterilize it through a 0.22 µm filter before use in cell-based assays. [4][5] By adhering to these guidelines and employing the described experimental protocols, researchers can ensure the quality, consistency, and reliability of their work with **H-D-Lys(Ac)-OH**.

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